

GC-MS method for dibutyl isophthalate quantification

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Compound of Interest

Compound Name: *Dibutyl isophthalate*

CAS No.: 3126-90-7

Cat. No.: B1583772

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Application Note: High-Resolution Separation and Quantification of **Dibutyl Isophthalate** (DBIP) by GC-MS

Abstract

This application note details a robust Gas Chromatography-Mass Spectrometry (GC-MS) protocol for the quantification of **Dibutyl Isophthalate** (DBIP), specifically addressing the analytical challenge of resolving it from its structural isomer, Dibutyl Phthalate (DBP). While DBP is a ubiquitous plasticizer, DBIP is frequently encountered as an impurity in polyester resins or a degradation product.[1] Due to their identical molecular weight (278.34 g/mol) and similar mass spectral fragmentation, chromatographic resolution is the critical control point.[1] This method utilizes a 5% phenyl-arylene stationary phase with an optimized thermal gradient to achieve baseline separation (

), ensuring regulatory compliance and data integrity in Extractables & Leachables (E&L) studies.[1]

Introduction & Scientific Rationale

The Isomeric Challenge

Dibutyl isophthalate (meta-isomer) and Dibutyl phthalate (ortho-isomer) share the same elemental formula (

). In Electron Ionization (EI) mass spectrometry, ortho-phthalates undergo a specific "ortho-effect" rearrangement, producing a dominant resonance-stabilized phthalic anhydride ion at m/z 149.[1]

While DBIP also produces an m/z 149 fragment, the lack of ortho-positioning alters the fragmentation kinetics, often yielding a higher abundance of the molecular ion (m/z 278) or the mono-butyl ester cation (m/z 223) compared to DBP. However, relying solely on MS spectral deconvolution is risky for trace analysis.[1] Chromatographic separation is mandatory.

Regulatory Context

Distinguishing these isomers is vital for toxicological risk assessment.[1] DBP is a known endocrine disruptor listed under REACH and Prop 65.[1] DBIP, while less regulated, must be accurately quantified to avoid false positives for DBP, which could trigger unnecessary regulatory recalls or clinical holds.[1]

Contamination Control (The "Zero-Blank" Protocol)

Phthalates are ubiquitous.[1][2] A self-validating method requires strict background control.[1]

- Glassware: All glassware must be baked at 400°C for 4 hours to mineralize organic residues. [1] Solvent rinsing alone is insufficient.[1]
- Solvents: Use only "GC-MS Resi-Analyzed" or "Pesticide Grade" solvents. Test every new lot by concentrating 100 mL to 1 mL and injecting a blank.
- Septa: Use low-bleed, high-temperature septa (e.g., BTO®).[1] Change daily to prevent coring and bleed accumulation.[1]
- Analyst Hygiene: Nitrile gloves only (no latex).[1] Avoid personal care products (lotions, perfumes) containing phthalates.[1]

Experimental Method

Instrumentation

- GC System: Agilent 8890 or Thermo Trace 1300 (or equivalent).
- Detector: Single Quadrupole MS (Agilent 5977 or Thermo ISQ).
- Column: DB-5ms Ultra Inert (30 m × 0.25 mm ID × 0.25 μm film).^[1]
 - Rationale: The 5% phenyl phase offers the necessary selectivity for dipole-dipole interactions that differentiate the meta- and ortho-substitution patterns.

GC Parameters

Parameter	Setting	Note
Inlet Mode	Splitless	High sensitivity for trace impurities. ^[1]
Inlet Temp	280°C	Ensures complete volatilization without thermal degradation. ^[1]
Carrier Gas	Helium (99.999%)	Constant Flow: 1.2 mL/min. ^[1]
Injection Vol	1.0 μL	-
Oven Program	Initial: 60°C (hold 1 min)	Solvent focusing.
Ramp 1: 20°C/min to 220°C	Fast ramp to elution zone.	
Ramp 2: 5°C/min to 300°C	Critical Step: Slow ramp resolves DBP/DBIP.	
Final: 300°C (hold 5 min)	Column bake-out.	
Transfer Line	290°C	Prevents condensation of high-boilers. ^[1]

Mass Spectrometry (SIM Mode)

Selected Ion Monitoring (SIM) is used for maximum sensitivity.^[1]

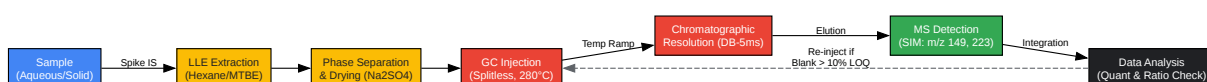
Analyte	Retention Time (approx)*	Quant Ion (m/z)	Qualifier Ions (m/z)	Dwell Time
DBP (Ortho)	14.2 min	149	205, 223	25 ms
DBIP (Meta)	14.8 min	149	223, 278	25 ms
Internal Std	13.5 min	136	135, 93	25 ms

- Note: DBIP typically elutes after DBP on a 5% phenyl column due to the slightly higher boiling point and polarity of the meta-isomer.

Sample Preparation (Liquid-Liquid Extraction)

- Aliquot: Transfer 10.0 mL of aqueous sample (or dissolved drug product) into a baked glass centrifuge tube.
- Spike: Add Internal Standard (e.g., Benzyl Benzoate-d5 or DBP-d4) to a final concentration of 100 ng/mL.[1]
- Extract: Add 2.0 mL Hexane (or MTBE). Cap with Teflon-lined cap.[1]
- Agitate: Vortex for 2 minutes or shaker table for 20 mins.
- Separate: Centrifuge at 3000 rpm for 5 minutes.
- Transfer: Transfer the upper organic layer to a GC vial.
 - Self-Validation: If the organic layer is cloudy, dry with anhydrous (baked at 400°C).[1]

Workflow Visualization



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Figure 1: Analytical workflow for DBIP quantification. Note the feedback loop: if the procedural blank exceeds 10% of the Limit of Quantitation (LOQ), the run is invalid and system cleaning is required.

Results & Discussion

Chromatographic Resolution

Under the proposed temperature program (5°C/min ramp), DBP and DBIP are baseline separated.^[1]

- DBP: Elutes earlier (approx.^{[1][3]} 14.2 min).^{[1][4]}
- DBIP: Elutes later (approx.^{[1][3]} 14.8 min).^[1]
- Resolution (

) : Calculated as

. An

is required for accurate integration.^[1]

Mass Spectral Differentiation

While both compounds share the base peak m/z 149:

- Ion Ratio Check: Compare the ratio of m/z 223 to m/z 149.
 - DBP Ratio (223/149): Typically ~5-10%.^[1]
 - DBIP Ratio (223/149): Typically higher (~15-25%) due to different fragmentation stability.^[1]
- Molecular Ion: DBIP often shows a discernible molecular ion (m/z 278) which is frequently absent in DBP spectra.^[1]

Validation Criteria (ICH Q2)

Parameter	Acceptance Criteria
Linearity	(Range: 10 - 1000 ng/mL)
Recovery	80% - 120% (Spiked Matrix)
Precision	RSD < 5% (n=6 injections)
LOD/LOQ	LOD: ~5 ng/mL; LOQ: ~15 ng/mL (Matrix dependent)
Blank	< 20% of LOQ (Mandatory)

Troubleshooting Guide

- Problem:Co-elution of DBP and DBIP.
 - Solution: Lower the ramp rate to 3°C/min between 220°C and 260°C. Ensure the column is a "5ms" (5% phenyl) type; 100% PDMS (DB-1) columns have lower selectivity for isomers.
- Problem:High Background (m/z 149).
 - Solution: Bake out the inlet. Replace the septum.[1] Check the carrier gas trap. Confirm the solvent is not contaminated by running a "solvent-only" blank (no extraction).[1]
- Problem:Peak Tailing.
 - Solution: Active sites in the liner. Replace with a deactivated, wool-packed liner.[1]

References

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